

A Technical Guide to the Physical Properties of 5-Bromopyrimidine-2-carbonitrile

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Compound of Interest

Compound Name: 5-Bromopyrimidine-2-carbonitrile

Cat. No.: B1268970

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Bromopyrimidine-2-carbonitrile** (CAS No: 38275-57-9), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document outlines its key physical characteristics, the experimental protocols for their determination, and a visual representation of a common synthetic pathway.

Core Physical and Chemical Properties

5-Bromopyrimidine-2-carbonitrile is a heterocyclic compound with the molecular formula $C_5H_2BrN_3$.^[1] It presents as a white to light yellow crystalline solid.^[1] The presence of the bromine atom and the nitrile group on the pyrimidine ring makes it a versatile building block in organic synthesis.

Summary of Physical Data

The quantitative physical properties of **5-Bromopyrimidine-2-carbonitrile** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₂ BrN ₃
Molecular Weight	183.99 g/mol
Appearance	White to yellow solid/crystalline powder
Melting Point	115-121 °C
Boiling Point	317.7 °C at 760 mmHg
Density	1.86 g/cm ³
Solubility	Slightly soluble in water
Flash Point	145.9 °C
Vapor Pressure	0.000379 mmHg at 25°C
Refractive Index	1.617
pKa (Predicted)	-4.65 ± 0.22

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of organic compounds like **5-Bromopyrimidine-2-carbonitrile**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology:

- A small, finely powdered sample of **5-Bromopyrimidine-2-carbonitrile** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, alongside a calibrated thermometer.

- The sample is heated at a controlled, slow rate, typically 1-2°C per minute, especially near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has completely transitioned to a liquid is recorded as the end of the melting range.

Boiling Point Determination

For compounds that are liquid at or near room temperature, the boiling point is a fundamental physical property. For high-melting solids like **5-Bromopyrimidine-2-carbonitrile**, this value is often determined under reduced pressure to prevent decomposition at high temperatures.

Methodology (Thiele Tube Method):

- A small amount of the substance (if it were a liquid) is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the liquid.
- The apparatus is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).^[2]
- The setup is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^{[1][2]}
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point of the substance at the given atmospheric pressure.^[2]

Solubility Determination

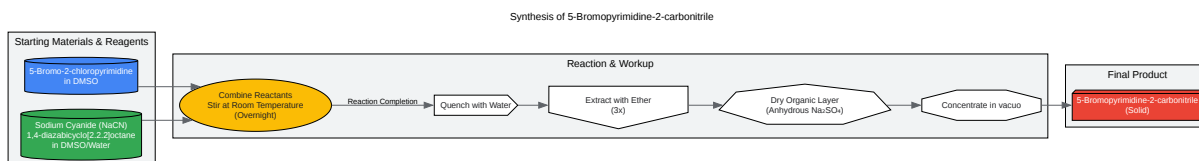
Understanding the solubility of a compound is crucial for its application in various chemical reactions and formulations.

Methodology (Gravimetric Method):

- An excess amount of **5-Bromopyrimidine-2-carbonitrile** is added to a known volume of a specific solvent (e.g., water, ethanol, DMSO) in a sealed container.
- The mixture is agitated at a constant temperature for an extended period to ensure that equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the clear, saturated filtrate is carefully transferred to a pre-weighed container.
- The solvent is evaporated from the filtrate, and the container with the solid residue is weighed again.
- The mass of the dissolved solid is used to calculate the solubility of the compound in the specific solvent at that temperature, typically expressed in g/L or mol/L.^{[3][4]}

Synthetic Workflow

The following diagram illustrates a common laboratory-scale synthesis of **5-Bromopyrimidine-2-carbonitrile** from 5-bromo-2-chloropyrimidine. This process involves a nucleophilic substitution reaction where the chloro group is replaced by a cyano group.



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References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Solubility of pyrimidine derivatives in different organic solvents at different temperatures - World Scientific News [worldscientificnews.com]
- 4. revroum.lew.ro [revroum.lew.ro]
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